

Furan-2-carboximidamide Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Furan-2-carboximidamide
hydrochloride*

Cat. No.: *B1315031*

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CAS Number: 54610-69-4 Synonyms: 2-Furancarboximidamide HCl

This technical guide provides an in-depth overview of **Furan-2-carboximidamide hydrochloride**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering a consolidated resource on its properties, synthesis, and potential applications.

Physicochemical Properties

Furan-2-carboximidamide hydrochloride is a white, crystalline solid.[1] As a hydrochloride salt, it exhibits increased solubility in aqueous solutions compared to its free base form, which is advantageous for biological and chemical applications.[2] The furan ring, a five-membered aromatic heterocycle containing an oxygen atom, is a key structural feature that contributes to the compound's biological activity.[3]

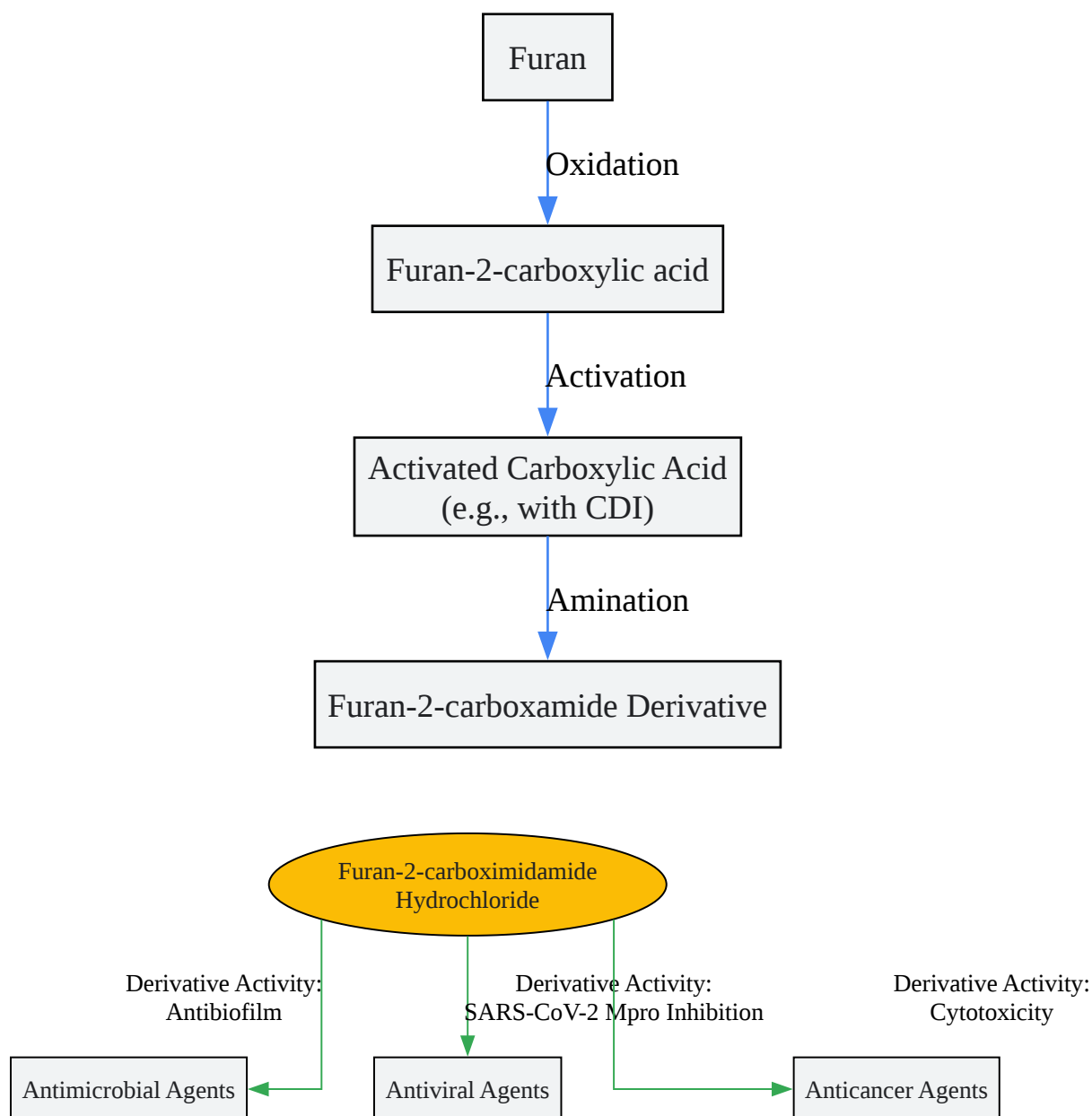
The physicochemical properties of **Furan-2-carboximidamide hydrochloride** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₇ ClN ₂ O (or C ₅ H ₆ N ₂ O·HCl)	[4][5]
Molecular Weight	146.58 g/mol	[4][5]
Appearance	White Crystalline Solid	[1]
Melting Point	63-65 °C	[6]
Boiling Point	220.1 °C at 760 mmHg	[6]
Purity	≥95%	[5]

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **Furan-2-carboximidamide hydrochloride** is not readily available in the cited literature, a general synthetic approach can be inferred from the preparation of related furan-2-carboxamide derivatives. A plausible synthetic route would involve the conversion of a furan-2-carbonitrile precursor.

Below is a generalized workflow for the synthesis of furan-2-carboxamide derivatives, which could be adapted for **Furan-2-carboximidamide hydrochloride**.



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- To cite this document: BenchChem. [Furan-2-carboximidamide Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1315031#furan-2-carboximidamide-hydrochloride-cas-number-54610-69-4]

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